

Technical Guide: Toxicity Profile and Safety Assessment of Fosfomycin Impurity A

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Compound of Interest

Compound Name: Fosfomycin Trometamol Impurity A

Cat. No.: B13846713

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Executive Summary

Fosfomycin Impurity A, chemically identified as (1,2-Dihydroxypropyl)phosphonic acid, represents the primary degradation product of the broad-spectrum antibiotic Fosfomycin. Unlike the active pharmaceutical ingredient (API), which relies on a strained epoxide ring for its mechanism of action (inhibition of MurA), Impurity A is the ring-opened diol resulting from hydrolysis.

This guide provides a rigorous safety assessment of Impurity A, grounded in ICH M7(R1) and ICH Q3A/B guidelines. The core toxicological finding is that the hydrolytic opening of the epoxide ring effectively neutralizes the alkylating potential associated with the parent molecule, reclassifying the impurity from a potential genotoxin to a standard organic impurity (ICH M7 Class 5).

Chemical Identity and Formation Mechanism[1] Structural Characterization

- Common Name: Fosfomycin Impurity A (EP/USP)
- Chemical Name: (1,2-Dihydroxypropyl)phosphonic acid[1][2][3][4][5][6][7][8]

- CAS Number: 84954-80-3[4][5]
- Molecular Formula: Cngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

H

O

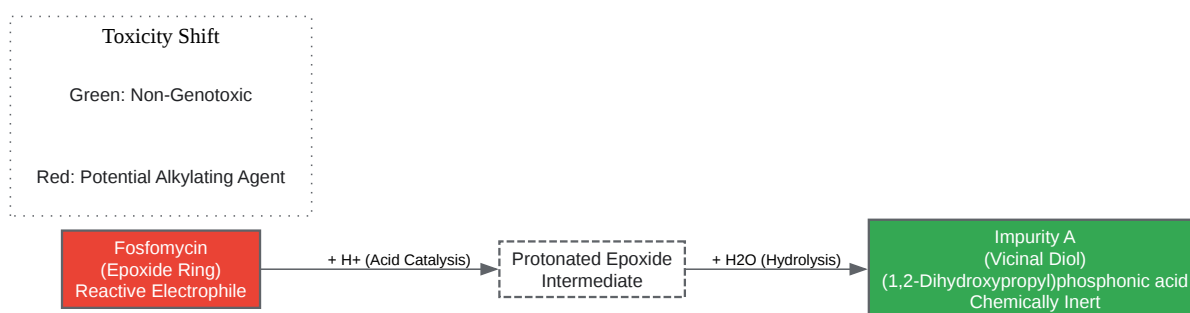
P[2][4][5][6][8][9]

- Molecular Weight: 156.07 g/mol [2][4][5]

Mechanism of Formation

Impurity A is formed via the acid-catalyzed or spontaneous hydrolysis of the Fosfomycin epoxide ring. This pathway is critical for safety assessment because the toxicity profile shifts dramatically when the reactive epoxide is converted into the inert vicinal diol.

Figure 1: Hydrolytic Degradation Pathway of Fosfomycin



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Caption: Acid-catalyzed hydrolysis of Fosfomycin opens the reactive epoxide ring, yielding the non-genotoxic Impurity A.[3]

Toxicity Profile & ICH M7 Assessment

Genotoxicity Assessment (The Core Concern)

Under ICH M7 guidelines, impurities with structural alerts for mutagenicity must be evaluated. [10] Fosfomycin contains an epoxide, a classic structural alert for alkylation. However, the safety assessment of Impurity A rests on the loss of this alert.

Parameter	Fosfomycin (API)	Impurity A (Degradant)	Implications
Structural Alert	Epoxide Ring	None (Vicinal Diol)	Impurity A lacks the electrophilic center required for DNA alkylation.
Ames Test	Negative*	Negative	Empirical data confirms the loss of mutagenic potential.
ICH M7 Class	N/A (API)	Class 5	Treated as a non-mutagenic impurity.

*Note: While epoxides are alerts, Fosfomycin itself is widely accepted as non-mutagenic in therapeutic contexts due to rapid excretion and specific bacterial target affinity.

Quantitative Structure-Activity Relationship (QSAR)

In silico modeling (e.g., Derek Nexus, Leadscope) typically flags the epoxide in the parent but returns a negative prediction for the diol structure of Impurity A. The phosphonic acid group is biologically stable and does not intercalate DNA.

General Toxicology

- Acute Toxicity: Low.[11] The LD50 is expected to be higher than the parent compound due to the loss of the reactive ring.
- Irritation: As a phosphonic acid, the pure substance is acidic (pH < 2 in solution) and can be corrosive (H314) if not neutralized. In buffered pharmaceutical formulations, this risk is

mitigated.

Safety Assessment Strategy: Calculating Limits

Since Impurity A is Class 5 (Non-mutagenic), it is controlled under ICH Q3A/B guidelines rather than the strict TTC (Threshold of Toxicological Concern) of $1.5 \mu\text{g/day}$.

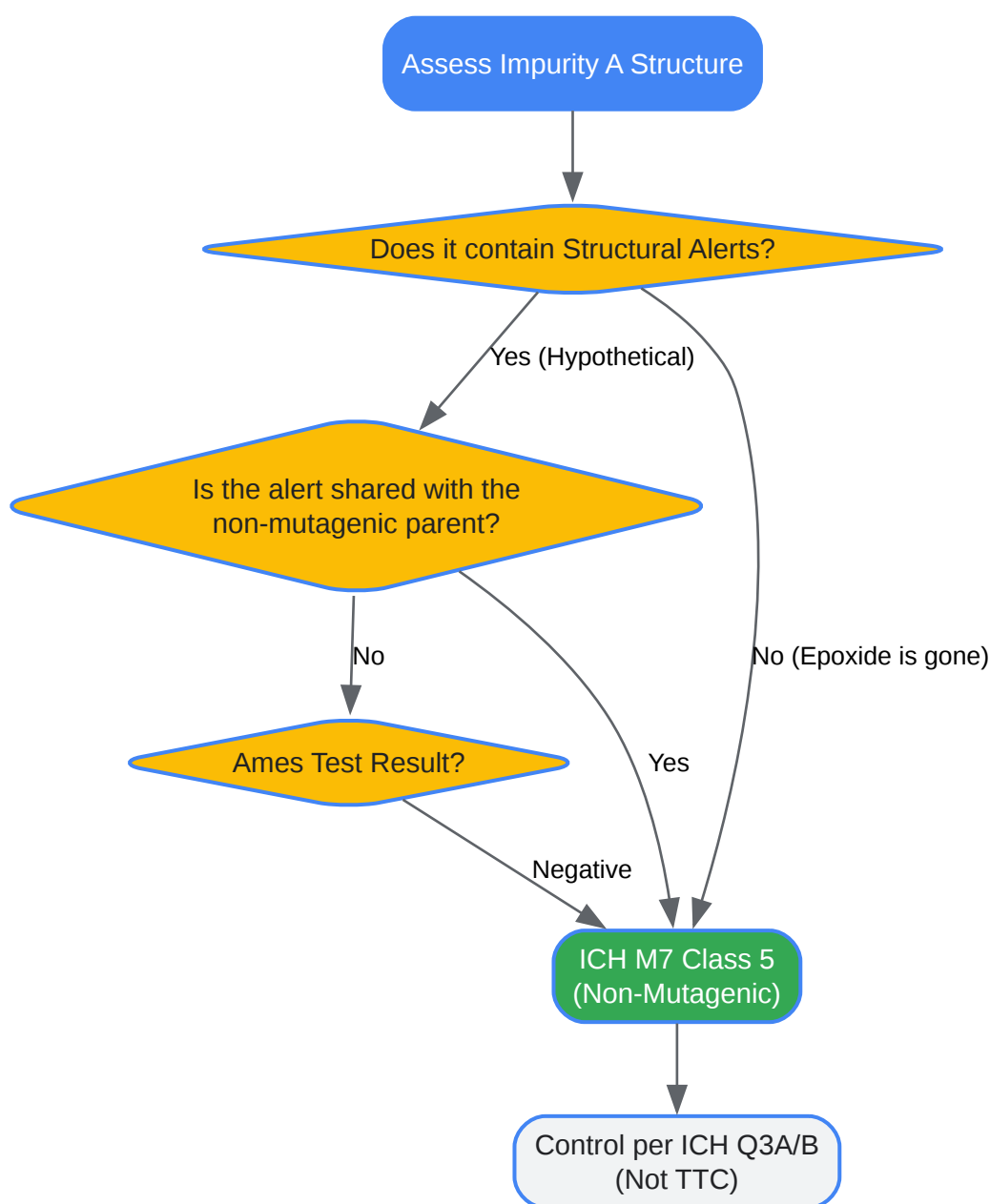
Permitted Daily Exposure (PDE) Calculation

If specific toxicity data is unavailable, the limit is based on the Qualification Threshold.

- Scenario: Maximum Daily Dose (MDD) of Fosfomycin is often high (e.g., 3g for UTIs).
- ICH Q3A Threshold: For $\text{MDD} > 2\text{g}$, the qualification threshold is 0.05%.
- Calculation:

However, because Impurity A is a metabolite/degradant with lower toxicity than the parent, higher limits (e.g., 0.5% - 1.0%) are often justified and approved by regulatory bodies provided they do not exceed the shelf-life specifications.

Figure 2: ICH M7 Classification Logic for Impurity A



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Caption: Decision tree confirming Class 5 status for Impurity A, bypassing strict mutagenic control limits.

Experimental Protocols

Protocol: Bacterial Reverse Mutation Assay (Ames Test)

Although Impurity A is predicted non-mutagenic, this protocol serves as the definitive confirmatory test for regulatory submission.

Objective: Verify non-mutagenicity of (1,2-Dihydroxypropyl)phosphonic acid. Strains: S. typhimurium TA98, TA100, TA1535, TA1537 and E. coli WP2 uvrA.

Workflow:

- Preparation: Dissolve Impurity A in sterile water (highly soluble). Ensure pH is neutralized to 7.0 to prevent false positives from cytotoxicity.
- Dose Range: 5 concentrations (e.g., 312, 625, 1250, 2500, 5000 μ g/plate).
- Metabolic Activation: Perform assays +/- S9 mix (rat liver homogenate) to detect metabolites.
- Incubation: Plate incorporation method. Incubate at 37°C for 48 hours.
- Scoring: Count revertant colonies manually or via automated counter.
- Validity Criteria:
 - Negative controls must fall within historical ranges.
 - Positive controls (e.g., Sodium Azide for TA100) must show >3-fold increase.
 - Pass Criteria: Impurity A shows no dose-dependent increase in revertants >2-fold over background.

Protocol: LC-MS/MS Quantification

To control Impurity A in the final drug product.

- Column: Anionic Exchange or HILIC (e.g., ZIC-HILIC), as Impurity A is highly polar and not retained on C18.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).
- Mobile Phase B: Acetonitrile.[\[12\]](#)
- Gradient: 90% B to 40% B over 10 minutes.
- Detection: Triple Quadrupole MS, ESI Negative mode.

- MRM Transition: 155.0
63.0 (Phosphite fragment) and 155.0
79.0 (Phosphate fragment).
- System Suitability: Resolution > 2.0 between Fosfomycin and Impurity A.

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